

Personal protective equipment for handling 7'-O-DMT-morpholino uracil

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Compound of Interest

Compound Name: 7'-O-DMT-morpholino uracil

Cat. No.: B12389222

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Essential Safety and Handling Guide for 7'-O-DMT-morpholino uracil

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **7'-O-DMT-morpholino uracil**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research. While Morpholino oligos are generally considered non-hazardous, it is prudent to handle all chemicals with a high degree of caution.

Personal Protective Equipment (PPE)

Although a specific Safety Data Sheet (SDS) for **7'-O-DMT-morpholino uracil** is not available, general SDS information for Morpholino Oligos indicates they are not classified as hazardous. However, as a powdered chemical and a nucleoside analog, the following personal protective equipment is recommended to minimize exposure and ensure safety.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from airborne powder and potential splashes during reconstitution.
Hand Protection	Nitrile gloves	Prevents skin contact with the chemical.
Body Protection	Standard laboratory coat	Protects clothing and skin from accidental spills.
Respiratory Protection	Recommended when handling large quantities or if dust is generated	An N95 respirator can be used to minimize inhalation of fine powders, although typically not required for small-scale laboratory use. [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **7'-O-DMT-morpholino uracil** from receipt to preparation of a stock solution.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store the lyophilized solid in a cool, dry place as recommended by the supplier, typically at -20°C.[\[2\]](#)
- Preparation for Weighing:
 - Work in a designated area with minimal air currents to prevent the powder from becoming airborne.[\[3\]](#)
 - Cover the work surface with absorbent bench paper.[\[3\]](#)
 - Ensure all necessary equipment, including a calibrated balance, weigh boats, spatulas, and the appropriate solvent (e.g., sterile, nuclease-free water), is within reach.

- Weighing the Compound:
 - Wear the recommended PPE.
 - Carefully open the container, avoiding any sudden movements that could aerosolize the powder.
 - Use a clean spatula to transfer the desired amount of the compound to a weigh boat.
 - Keep the container closed as much as possible.[3]
- Reconstitution (Preparation of Stock Solution):
 - Transfer the weighed compound to a sterile microcentrifuge tube or vial.
 - Add the appropriate volume of sterile, nuclease-free water to achieve the desired concentration.
 - Gently vortex or pipette up and down to dissolve the solid completely. If dissolution is difficult, warming the solution to 65°C may be necessary.
 - Clearly label the tube with the compound name, concentration, date, and your initials.
- Post-Handling:
 - Thoroughly clean the spatula and work area.
 - Dispose of the weigh boat and any other contaminated disposable materials as outlined in the disposal plan below.
 - Wash your hands thoroughly after removing your gloves.

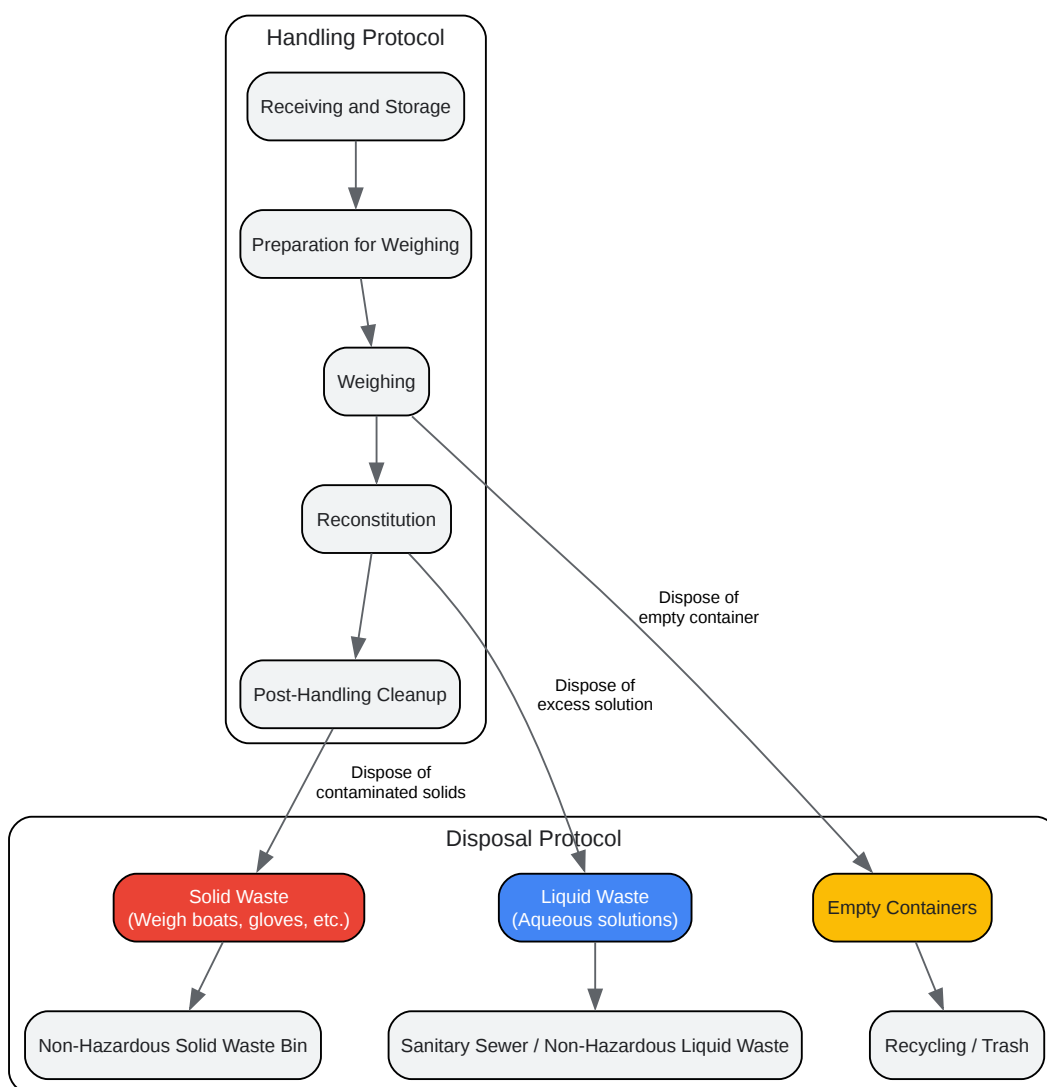
Disposal Plan

As **7'-O-DMT-morpholino uracil** is considered a non-hazardous chemical, the following disposal procedures are recommended. Always adhere to your institution's specific waste disposal guidelines.

- Solid Waste:
 - Place used weigh boats, contaminated absorbent paper, and gloves in a designated laboratory waste container for non-hazardous solid chemical waste.
 - This waste can typically be disposed of as regular trash, but it is best practice to segregate it from general laboratory trash to avoid confusion.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Liquid Waste:
 - Small quantities of aqueous solutions containing **7'-O-DMT-morpholino uracil** can generally be disposed of down the sanitary sewer with copious amounts of water, provided it is permitted by your local regulations.[\[5\]](#)[\[7\]](#)
 - For larger volumes or if local regulations prohibit sewer disposal, collect the liquid waste in a clearly labeled, sealed container for non-hazardous chemical waste.
- Empty Containers:
 - Rinse empty containers with a suitable solvent (e.g., water) three times.
 - The rinsate can be disposed of down the sanitary sewer.
 - Deface the label on the empty container and dispose of it in the regular trash or recycling, as appropriate.[\[5\]](#)

Experimental Workflow and Disposal Diagram

Workflow for Handling and Disposal of 7'-O-DMT-morpholino uracil



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Caption: Workflow for the safe handling and disposal of **7'-O-DMT-morpholino uracil**.

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